

The Pivotal Role of Nickel(III) in Biological Enzyme Systems: A Technical Guide

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Compound of Interest

Compound Name: Nickel(3+)

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Introduction

While the +2 oxidation state of nickel is the most prevalent in biological systems, the transient and highly reactive Nickel(III) species plays a critical, albeit often fleeting, role in the catalytic cycles of several key enzymes. This technical guide provides an in-depth exploration of the function of Ni(III) in these vital biocatalysts. By delving into the quantitative data, detailed experimental methodologies, and the intricate signaling pathways, we aim to provide a comprehensive resource for researchers and professionals in the fields of biochemistry, bioinorganic chemistry, and drug development. The unique redox properties of the Ni(III)/Ni(II) couple are harnessed by nature to perform challenging chemical transformations, making the study of these enzymes a fascinating frontier in our understanding of metalloenzymology.

Nickel Superoxide Dismutase (NiSOD): A Sentinel Against Oxidative Stress

Nickel Superoxide Dismutase (NiSOD) is a critical enzyme that protects organisms from the damaging effects of superoxide radicals. The catalytic mechanism of NiSOD hinges on the reversible oxidation and reduction of the nickel center, cycling between the Ni(II) and Ni(III) states.^{[1][2]}

Quantitative Data for Ni(III) in NiSOD

Parameter	Value	Method	Reference(s)
Redox Potential (Ni(III)/Ni(II))	~ +0.30 V (vs. SHE) at pH 7	Electrochemical measurements and theoretical calculations	[3]
k _{cat}	0.71 x 10 ⁹ M ⁻¹ s ⁻¹ (at pH 7.5)	Pulse radiolysis	[4]
Coordination Geometry of Ni(III)	Square pyramidal	X-ray Crystallography	[2][5]
Ni(III) Ligands	Cys2 (thiolate), Cys6 (thiolate), His1 (imidazole, axial), N- terminal amine, Cys2 (amide)	X-ray Crystallography	[2][5]
EPR g-values (for a Ni(III) model complex)	g = 2.30, 2.23, 2.01	EPR Spectroscopy	[4]

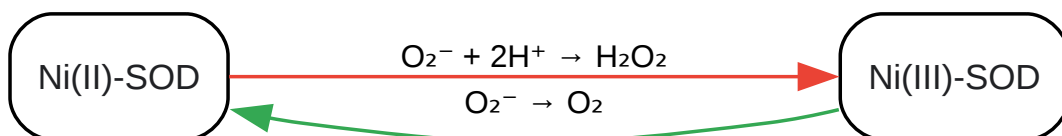
Catalytic Cycle of NiSOD

The catalytic cycle of NiSOD involves a two-step process where the nickel center first reduces a superoxide molecule to hydrogen peroxide and is itself oxidized to Ni(III). In the second step, the Ni(III) center is reduced back to Ni(II) by oxidizing a second superoxide molecule to dioxygen.[6]

Legend

Oxidation of Ni

Reduction of Ni

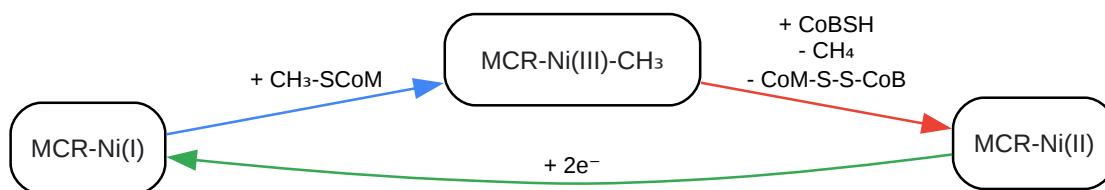


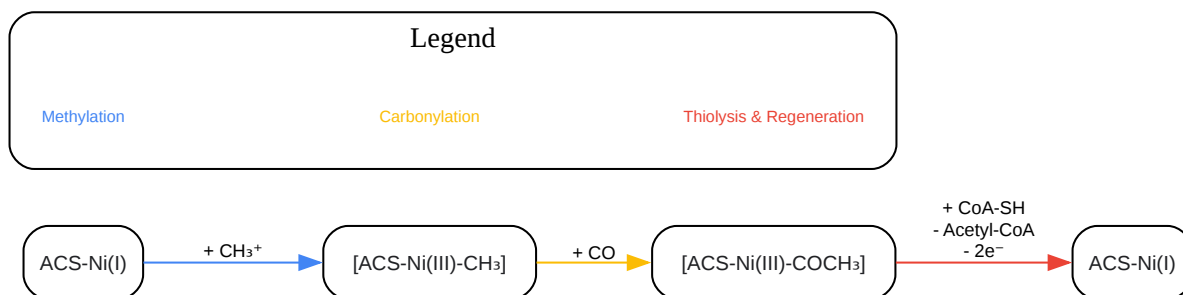
Legend

Substrate Binding

Product Release

Reduction





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